Application Note: HPLC Analysis of Acetyl-Lys5-octreotide

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Compound of Interest

Compound Name: *Acetyl-Lys5-octreotide*

Cat. No.: *B12379853*

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Abstract

This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the separation and quantification of **Acetyl-Lys5-octreotide**, a known impurity and derivative of octreotide acetate.[1] The described protocol is crucial for quality control during the synthesis and formulation of octreotide-based therapeutics, ensuring the purity and safety of the final drug product. The method utilizes reversed-phase chromatography with UV detection to achieve excellent separation of **Acetyl-Lys5-octreotide** from the parent octreotide molecule and other related substances.

Introduction

Octreotide is a synthetic octapeptide that mimics the pharmacological activity of somatostatin and is widely used in the treatment of acromegaly and symptoms associated with neuroendocrine tumors.[2] Acetylation of the lysine residue at position 5 (Lys5) of octreotide results in the formation of **Acetyl-Lys5-octreotide**. This modification can occur during synthesis or as a degradation product, potentially altering the physicochemical and biological properties of the drug.[2] Therefore, a reliable analytical method to monitor and control the

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levels of this impurity is essential for regulatory compliance and patient safety. This document provides a detailed protocol for the HPLC analysis of **Acetyl-Lys5-octreotide**.

Experimental Protocols

Materials and Reagents

- **Acetyl-Lys5-octreotide** reference standard
- Octreotide Acetate reference standard
- Acetonitrile (HPLC grade)
- Triethylamine (AR Grade)
- Orthophosphoric acid (AR Grade)
- Sodium acetate trihydrate (AR Grade)
- Glacial acetic acid (AR Grade)
- Dimethyl sulfoxide (DMSO, HPLC grade)
- Water (HPLC grade)

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is suitable for this analysis. The following chromatographic conditions have been found to be effective for the separation of **Acetyl-Lys5-octreotide** and octreotide.

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Parameter	Condition
HPLC Column	Waters X-Bridge C18 (250 x 4.6 mm, 5 µm)[3][4]
Mobile Phase A	100 mL Acetonitrile, 880 mL Water, 3 mL Triethylamine, pH adjusted to 5.4 with 10% v/v Orthophosphoric acid.[3]
Mobile Phase B	600 mL Acetonitrile, 380 mL Water, 3 mL Triethylamine, pH adjusted to 5.4 with 10% v/v Orthophosphoric acid.[3]
Gradient Program	A gradient program should be optimized to ensure baseline separation. A typical run might start with a higher proportion of Mobile Phase A and gradually increase the proportion of Mobile Phase B.
Flow Rate	1.0 mL/min[3][4]
Injection Volume	50 µL[3][4]
Detection Wavelength	210 nm[3][4][5]
Column Temperature	Ambient or controlled at 40°C[5]
Run Time	70 minutes[3][4]

Solution Preparation

- Diluent: Dissolve 13.6 g of Sodium acetate trihydrate in 1000 mL of water. Adjust the pH to 4.0 with glacial acetic acid.[3]
- Blank Solution: Transfer 4 mL of DMSO into a 50 mL volumetric flask and dilute to volume with diluent.[3]
- Standard Solution Preparation: Accurately weigh and dissolve the **Acetyl-Lys5-octreotide** and Octreotide Acetate reference standards in the diluent to achieve a known concentration (e.g., 4 µg/mL for **Acetyl-Lys5-octreotide** and 200 µg/mL for Octreotide).[3]

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- Sample Preparation: Dissolve the sample containing **Acetyl-Lys5-octreotide** in the diluent to achieve a concentration within the calibration range of the assay.

Data Presentation

The following table summarizes the expected retention times for octreotide and N-Acetyl Octreotide (**Acetyl-Lys5-octreotide**) based on a previously reported method.[3][4]

Compound	Retention Time (Rt) in minutes
N-Acetyl Octreotide	24.32[3][4]
Octreotide	28.23[3][4]

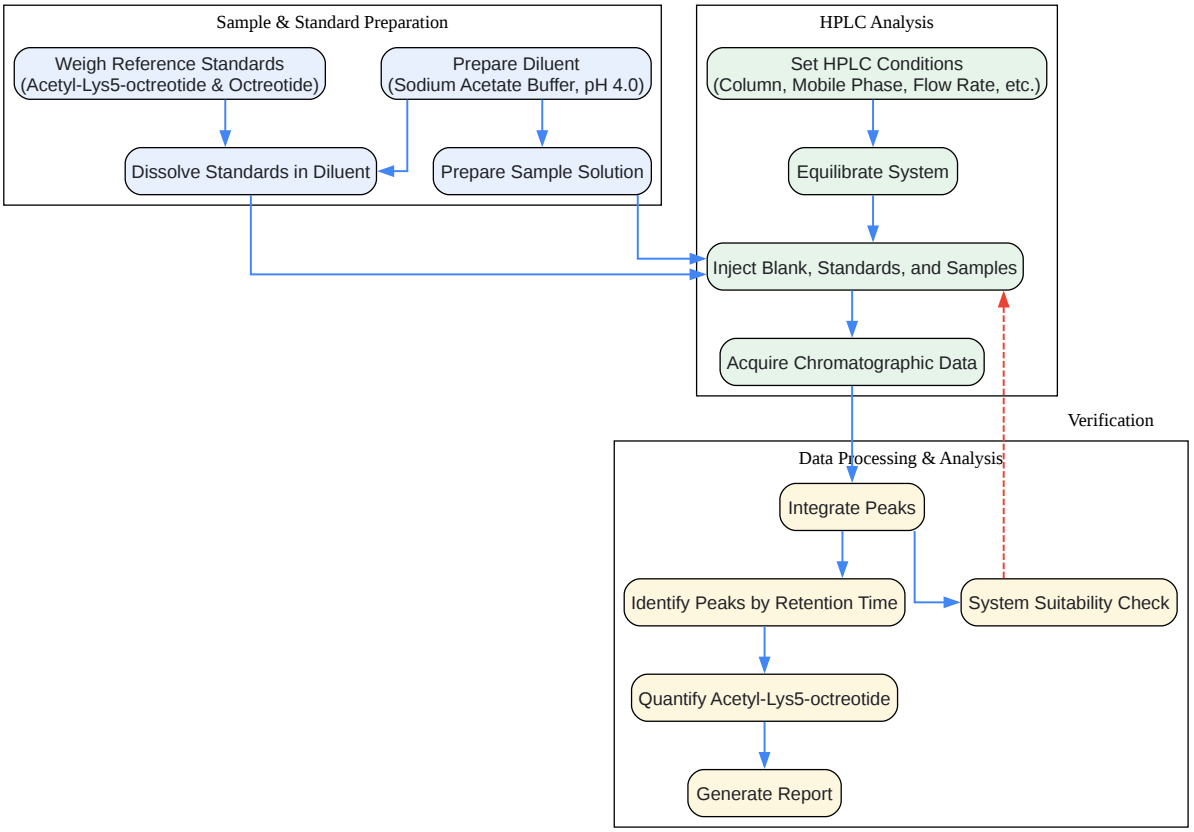
System Suitability

To ensure the validity of the analytical results, system suitability parameters should be evaluated before sample analysis.

Parameter	Acceptance Criteria
Tailing Factor (for Octreotide peak)	Not more than 2.0[3]
Theoretical Plates (for Octreotide peak)	Not less than 5000[3]
% RSD for replicate injections of standard solution	Not more than 5.0%[3]

Visualization

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Caption: Workflow for the HPLC analysis of **Acetyl-Lys5-octreotide**.

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Conclusion

The HPLC method described in this application note provides a reliable and robust procedure for the quantitative analysis of **Acetyl-Lys5-octreotide** in the presence of octreotide. Adherence to the detailed protocol and system suitability criteria will ensure accurate and precise results, which are critical for the quality assessment of octreotide-based pharmaceutical products. This method is suitable for implementation in research, development, and quality control laboratories.

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